

A Comparative Analysis of Commercial CPRG Kits for β -Galactosidase Reporter Assays

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Compound of Interest

Compound Name: *Chlorophenol red β -D-galactopyranoside*

Cat. No.: *B16345080*

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For researchers in drug development and the broader scientific community, the selection of a robust reporter gene assay is critical for monitoring gene expression and screening potential therapeutic compounds. The β -galactosidase system, with its highly stable enzyme and the availability of sensitive chromogenic substrates, remains a cornerstone of such investigations. Among the available substrates, Chlorophenol red- β -D-galactopyranoside (CPRG) has gained prominence due to its significantly higher sensitivity compared to the traditional o-nitrophenyl- β -D-galactopyranoside (ONPG) substrate. This guide provides a comparative overview of commercially available CPRG assay kits, focusing on their features and the experimental protocols for their use.

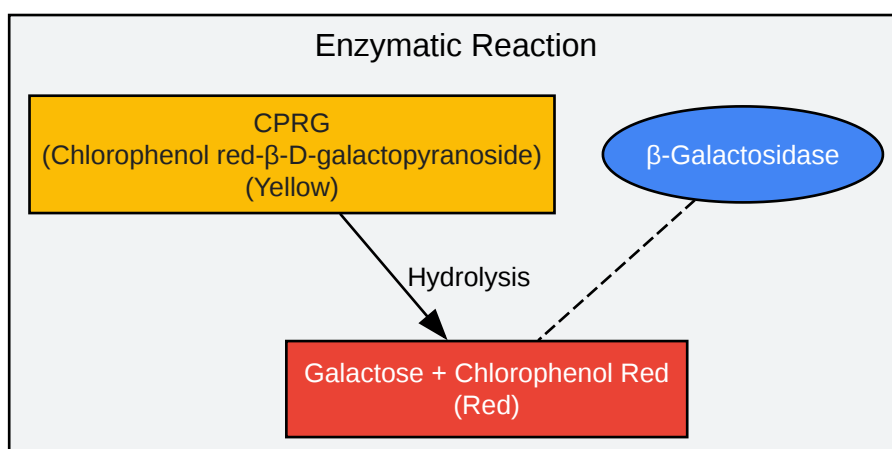
Overview of Commercial CPRG Kits

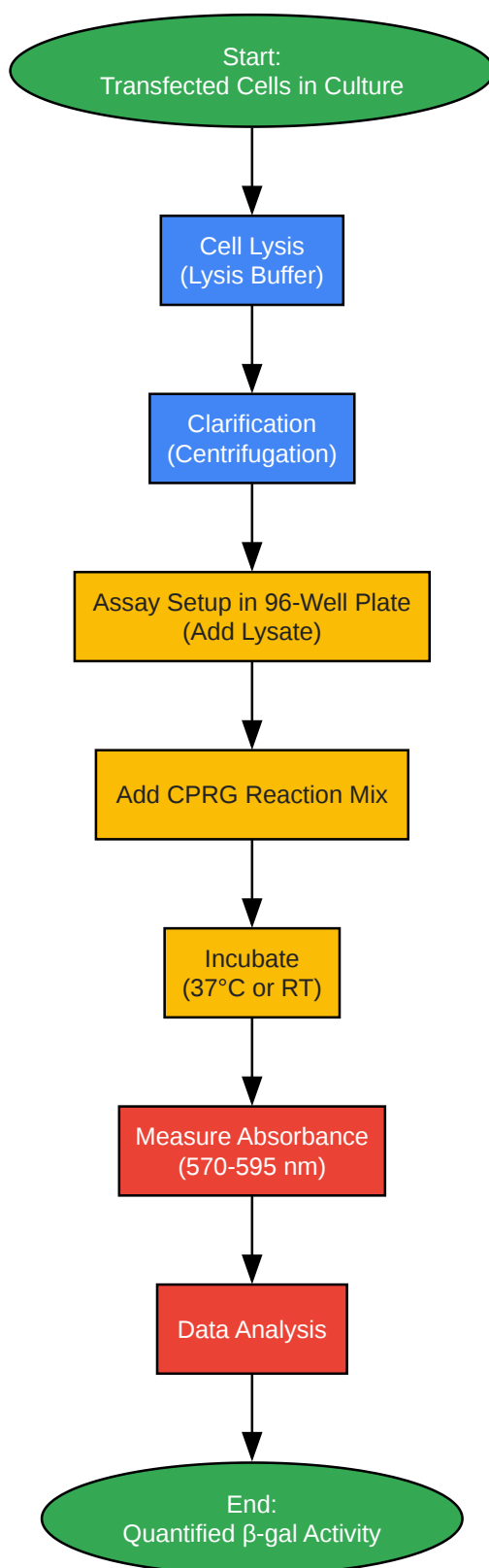
Several life science companies offer CPRG-based β -galactosidase assay kits. While direct, head-to-head comparative performance data is not extensively published, this guide summarizes the key features of kits from prominent suppliers based on their product literature. The following table provides a qualitative comparison to aid in the initial selection process. It is important to note that optimal kit performance may vary depending on the specific cell type and experimental conditions.

Feature	G-Biosciences (Cat. # 786-651)	OZ Biosciences (Cat. # GC10002)	AMSBIO (Cat. # A10100K)
Claimed Sensitivity	Up to 10x more sensitive than ONPG assays	Ideal for low expression levels of β -galactosidase	High sensitivity for low β -gal activity
Provided Components	Mammalian Cell PE LB™, CPRG Assay Reaction Buffer, CPRG Assay Stop Solution, CPRG substrate	Lysis Buffer, Standard Dilution Buffer, 10X CPRG, Substrate Buffer, Stop Buffer, Beta Gal Enzyme	5X Lysis Buffer, Standard Dilution Buffer, 10X CPRG Substrate Stock, Substrate Buffer, Stop Buffer, β -gal enzyme standard
Standard Included	Not explicitly mentioned in all documents	Yes	Yes
Assay Format	Adaptable for different assay sizes, including 96-well plates	500 microassays in a 96-well plate	500 microassays in a 96-well plate
Storage of CPRG	-20°C	-20°C	-20°C

The β -Galactosidase-CPRG Reaction

The fundamental principle of the CPRG assay is the enzymatic hydrolysis of the CPRG substrate by β -galactosidase. This reaction cleaves the glycosidic bond in CPRG, releasing chlorophenol red. The liberated chlorophenol red is a vibrant chromophore that can be quantified spectrophotometrically, providing a direct measure of β -galactosidase activity.





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